

Technical Guide: Physical Properties & Engineering of DPhPC Lipid Bilayers

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Compound of Interest

Compound Name: *Dphppc*
CAS No.: 121822-82-0
Cat. No.: B056558

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Executive Summary: The "Gold Standard" of Electrophysiology

In the realm of reconstituted membrane models, 1,2-diphytanoyl-sn-glycero-3-phosphocholine (DPhPC) is not merely a lipid; it is the structural substrate of choice for high-fidelity electrophysiology. Unlike naturally occurring lipids (e.g., POPC, DPPC) which are prone to oxidation and phase instability, DPhPC is a fully saturated, branched-chain synthetic lipid.

Its utility stems from a unique paradox: DPhPC is exceptionally fluid yet mechanically robust. This guide dissects the molecular physics driving this behavior and provides the exact protocols required to engineer stable Black Lipid Membranes (BLMs) for ion channel and nanopore sequencing applications.

Molecular Architecture & Phase Behavior[1][2]

The defining feature of DPhPC is the phytanoyl chain. Unlike the linear palmitoyl or oleoyl chains found in biological membranes, phytanoyl chains contain four methyl groups at positions 3, 7, 11, and 15.

The Steric Hindrance Effect

These methyl branches act as "molecular spacers." In a linear lipid (like DPPC), cooling allows the acyl chains to pack tightly into a rigid "gel" phase (

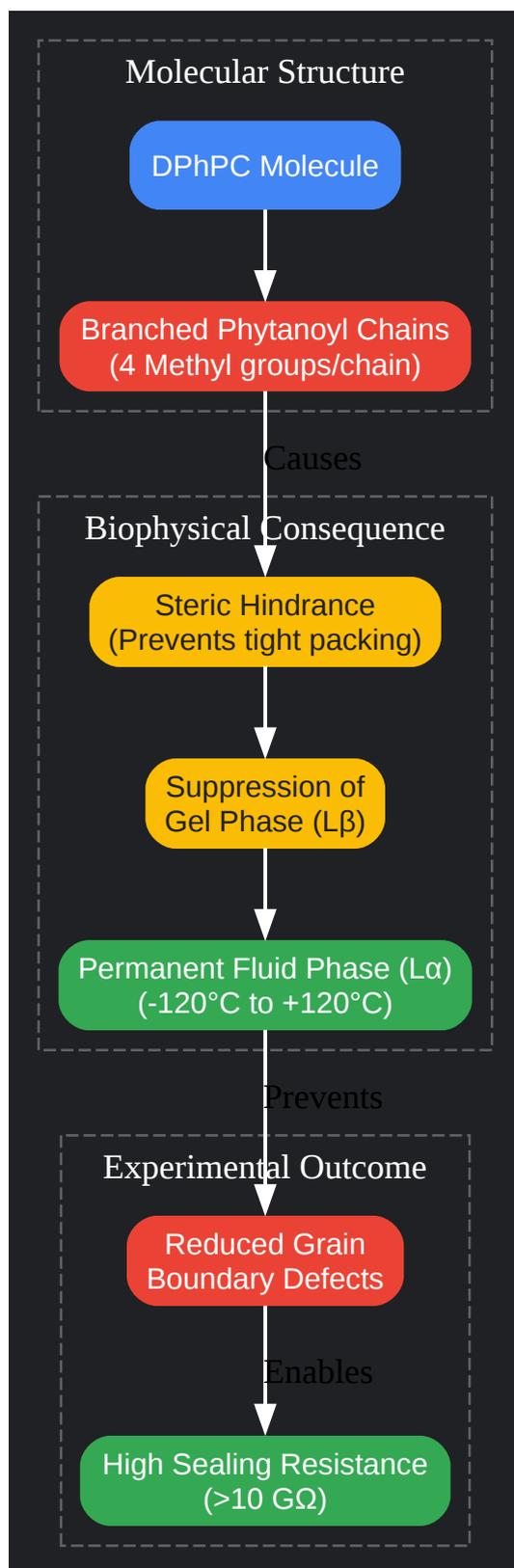
). In DPhPC, the protruding methyl groups sterically hinder this packing.

- Result: DPhPC cannot crystallize into a gel phase.[1]
- Phase Transition (): Effectively non-existent. DPhPC remains in the Liquid Disordered () phase from -120°C to $+120^{\circ}\text{C}$.

This wide thermal stability is why DPhPC is critical for long-duration recordings; the membrane does not fluctuate between phase states during minor temperature shifts in the lab, preventing the formation of grain boundary defects that cause leakage.

Diagram 1: The Stability Mechanism

The following diagram illustrates the causal link between molecular structure and membrane stability.



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Caption: Causal pathway from DPhPC's branched architecture to Giga-ohm seal stability.

Quantitative Physical Properties[1][4][5]

The following values are critical for mathematical modeling of equivalent circuits in patch-clamp or BLM amplifiers.

Parameter	Value (Approx.)	Context & Significance
Phase Transition ()	< -120°C	Always fluid at experimental conditions. No phase separation artifacts.
Area per Lipid ()	80.8 ± 1.0	Significantly larger than DPPC (~64). The "looser" packing contributes to fluidity.
Bending Rigidity ()	~25 - 32	Stiffer than unsaturated lipids (like DOPC) but maintains fluidity. This rigidity resists mechanical noise.
Specific Capacitance ()	0.5 - 0.6	For Painted Bilayers (Decane). Lower due to solvent retention in the annulus.
Specific Capacitance ()	0.8 - 0.9	For Solvent-Free (Montal-Mueller). Approaches the theoretical limit of a pure dielectric capacitor.
Breakdown Voltage ()	~600 - 900 mV	Extremely high. Allows for high-voltage protocols (e.g., DNA unzipping in nanopores).
Hydrophobic Thickness	~28 - 32	Matches the hydrophobic belt of many bacterial porins (e.g., -Hemolysin, MspA).

Expert Note on Capacitance: Do not rely solely on optical observation to confirm bilayer formation. Capacitance is your primary validation metric.

- If
: Your membrane is too thick (likely a solvent torus or "plug").
- If
: You likely have a leaky membrane or oxidized lipids.

Experimental Protocols: Engineering the Bilayer

There are two primary methods for forming DPhPC bilayers. The choice depends on your tolerance for residual solvent.

Method A: The "Painting" Technique (Müller-Rudin)

Best for: High-throughput screening, robust channels (e.g.,

-HL).

Reagents:

- DPhPC (Powder form, >99% purity).
- n-Decane (anhydrous).
- Critical: 1% Hexadecane in n-Pentane (for aperture priming).

Step-by-Step Workflow:

- Solubilization: Dissolve DPhPC in n-decane to a final concentration of 20 mg/mL. Vortex extensively. Note: Decane is used because its volatility is low enough to remain in the annulus (torus) but high enough to allow the bilayer center to thin.
- Aperture Priming (The Secret Step): Before adding buffer, apply 0.5
of the 1% Hexadecane/Pentane mix to the dry aperture (typically Delrin or Teflon, 50-150

diameter). Let the pentane evaporate (2 mins).

- Why? This creates a hydrophobic anchor point. Without this, DPhPC often fails to "zip" across the hole.
- Buffer Addition: Fill both cis and trans chambers with electrolyte (e.g., 1M KCl, 10mM HEPES, pH 7.4).
- Painting: Dip a clean delrin brush or a pipette tip into the DPhPC/Decane mix. Gently "paint" across the submerged aperture.
- Thinning: Apply a triangle wave voltage (mV). You will initially see zero capacitance. As the solvent drains and the bilayer thins (forms a black spot), capacitance will jump to a square wave.

Method B: The Solvent-Free Technique (Montal-Mueller)

Best for: Voltage-gated channels sensitive to solvent, or when maximum capacitance is required.

Reagents:

- DPhPC dissolved in Chloroform or Hexane (1-5 mg/mL).
- Aperture pre-treated with Hexadecane (as above).^{[2][3][4]}

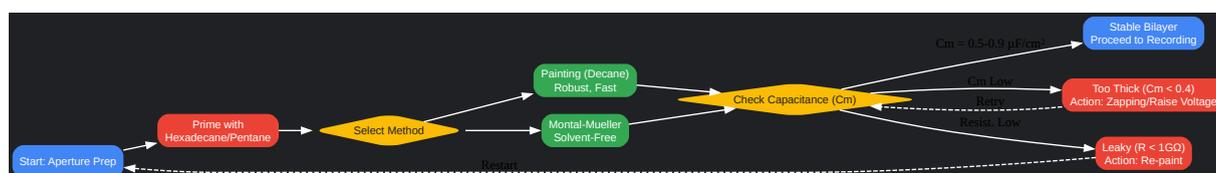
Workflow:

- Monolayer Formation: Fill chambers with buffer below the aperture level. Add DPhPC solution to the surface of the buffer in both chambers.
- Evaporation: Wait 10-15 minutes for the solvent (hexane/chloroform) to evaporate, leaving a lipid monolayer at the air-water interface.
- Raising the Level: Slowly raise the water level in both chambers simultaneously. As the water passes the aperture, it pulls the monolayers together to zip into a bilayer.
- Validation: This method yields a thinner membrane (

) with minimal solvent artifacts.

Diagram 2: Experimental Logic Flow

This decision tree helps troubleshoot the formation process.



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Caption: Workflow for DPhPC bilayer formation and troubleshooting logic.

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